

Commercial Suppliers and Technical Profile of 3-Iodo-8-nitroquinoline (97% Purity)

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Compound of Interest

Compound Name: 3-Iodo-8-nitroquinoline

Cat. No.: B1314853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Iodo-8-nitroquinoline**, focusing on its commercial availability at a minimum purity of 97%, and its potential applications in research and drug development. Due to the limited publicly available experimental data specifically for **3-Iodo-8-nitroquinoline**, this guide also draws upon information from closely related quinoline derivatives to infer potential biological activities and experimental methodologies.

Commercial Availability

A critical step in research and development is sourcing high-purity chemical compounds. The following table summarizes the commercial suppliers of **3-Iodo-8-nitroquinoline**, providing key details to facilitate procurement.

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Shanghai Nianxing Industrial Co., Ltd.	97.0%	497084-46-5	C ₉ H ₅ IN ₂ O ₂	300.05	-
Hebei Sankai Chemical Technology Co., Ltd.	98%	497084-46-5	C ₉ H ₅ IN ₂ O ₂	300.05	-
AKSci	≥95%	497084-46-5	C ₉ H ₅ IN ₂ O ₂	300.05	Sold for research and development use only.
CymitQuimica	95%	497084-46-5	C ₉ H ₅ IN ₂ O ₂	300.05	Also offers various quantities.
CHEMLYTE SOLUTIONS CO.,LTD	Industrial Grade	497084-46-5	C ₉ H ₅ IN ₂ O ₂	300.05	Purity percentage not specified.

Physicochemical Properties

- Systematic Name: **3-Iodo-8-nitroquinoline**
- CAS Number: 497084-46-5[1]
- Molecular Formula: C₉H₅IN₂O₂[1]
- Molecular Weight: 300.05 g/mol [1]
- Appearance: Typically a white to yellow powder.

- Solubility: Very slightly soluble in water (0.18 g/L at 25°C).

Potential Applications in Research and Drug Development

While direct experimental evidence for **3-Iodo-8-nitroquinoline** is scarce in publicly accessible literature, the quinoline scaffold is a well-established pharmacophore in medicinal chemistry. The presence of both an iodine atom and a nitro group suggests potential for various biological activities.

Anticancer Activity:

Quinoline derivatives have demonstrated a wide range of anticancer activities. Notably, nitroquinolines have been investigated as potential antitumor agents. The nitro group can act as a source of nitrogen radicals, which can alter intracellular signaling and inhibit tumor cell growth. Studies on related compounds, such as nitroxoline (8-hydroxy-5-nitroquinoline) and clioquinol (5-chloro-7-iodo-8-hydroxyquinoline), have shown that they can induce cancer cell death through mechanisms like the inhibition of the proteasome and modulation of signaling pathways like NF-kappaB and FoxM1. It is plausible that **3-Iodo-8-nitroquinoline** could exhibit similar cytotoxic effects on cancer cell lines.

Antimicrobial Activity:

The 8-hydroxyquinoline scaffold is known for its antimicrobial properties. The mechanism often involves the chelation of metal ions essential for microbial growth. While **3-Iodo-8-nitroquinoline** lacks the hydroxyl group, the nitro functionality is a known pharmacophore in various antimicrobial agents. The nitro group can be reduced within microbial cells to produce toxic intermediates that can damage DNA and other critical biomolecules.

Experimental Protocols

Given the likely application of **3-Iodo-8-nitroquinoline** in cytotoxicity and anticancer screening, a detailed protocol for a common assay is provided below.

Sulforhodamine B (SRB) Cell Viability Assay

This colorimetric assay is a widely used method for determining cell density and, by extension, cytotoxicity. It relies on the ability of the SRB dye to bind to cellular proteins.

Materials:

- 96-well microtiter plates
- Cell culture medium
- Trichloroacetic acid (TCA), 10% (w/v) in water
- Sulforhodamine B (SRB) solution, 0.4% (w/v) in 1% (v/v) acetic acid
- Tris base solution, 10 mM

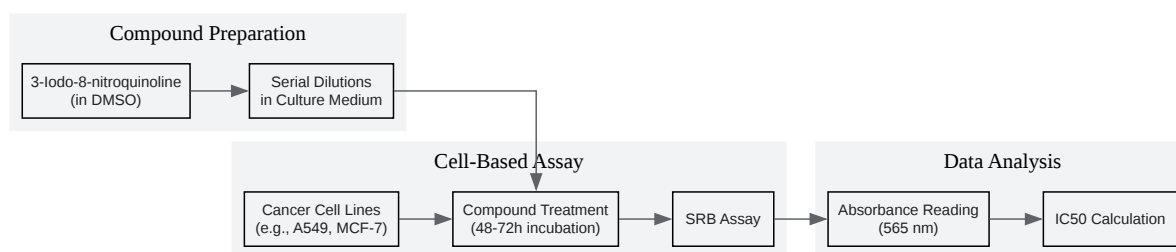
Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-20,000 cells per well in 200 μ L of culture medium. Incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **3-Iodo-8-nitroquinoline** in cell culture medium. Replace the existing medium in the wells with 200 μ L of the medium containing the test compound. Include appropriate vehicle controls. Incubate for the desired exposure time (e.g., 48 or 72 hours).
- **Cell Fixation:** Carefully remove the culture medium. Gently add 50 μ L of cold 10% TCA to each well and incubate at 4°C for 1 hour.
- **Washing:** Discard the TCA solution and wash the wells five times with slow-running tap water. Remove excess water by tapping the plate on absorbent paper and allow it to air dry completely.
- **Staining:** Add 50 μ L of 0.4% SRB solution to each well and incubate at room temperature for 30 minutes.
- **Destaining:** Quickly wash the plates four times with 1% acetic acid to remove unbound dye. Allow the plates to air dry.

- Solubilization: Add 200 μ L of 10 mM Tris base solution to each well. Place the plate on a shaker for 10 minutes to solubilize the protein-bound dye.
- Measurement: Read the absorbance at 565 nm using a microplate reader. The absorbance is proportional to the cellular protein content and, therefore, the cell number.

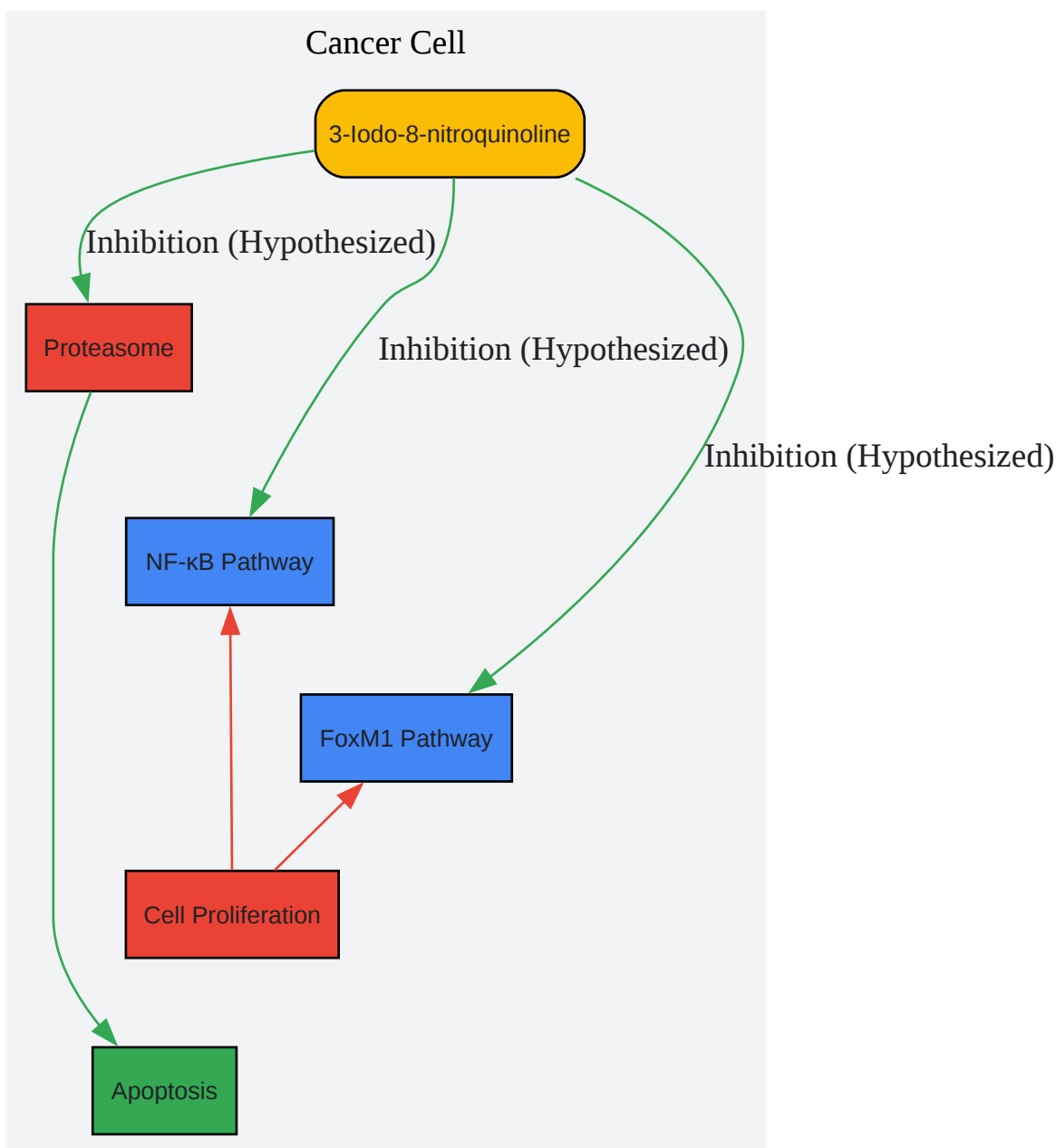
Potential Signaling Pathways and Logical Relationships

Based on the activities of analogous quinoline compounds, **3-Iodo-8-nitroquinoline** could potentially modulate several key signaling pathways involved in cancer cell proliferation and survival. The following diagrams illustrate these hypothetical relationships.



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Caption: A generalized experimental workflow for evaluating the in vitro cytotoxicity of **3-Iodo-8-nitroquinoline**.



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Caption: Hypothesized signaling pathways potentially modulated by **3-Iodo-8-nitroquinoline** in cancer cells.

Disclaimer: The information regarding potential applications and signaling pathways is based on the known activities of structurally related compounds and should be experimentally verified for **3-Iodo-8-nitroquinoline**. This document is intended for informational purposes for a scientific audience and does not constitute an endorsement of any specific supplier or product.

Researchers should always consult the safety data sheet (SDS) before handling any chemical compound.

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References

- 1. CAS 497084-46-5: 3-Iodo-8-nitro-quinoline | CymitQuimica [cymitquimica.com]
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